

Essential Disposal Protocol for 2-Carboxyoctahydroindole, (2S,3aS,7aS)-

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Compound of Interest

Compound Name: 2-Carboxyoctahydroindole,
(2S,3aS,7aS)-

Cat. No.: B554985

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For Immediate Reference: Proper Disposal of **2-Carboxyoctahydroindole, (2S,3aS,7aS)-**

This document provides a comprehensive guide for the safe and compliant disposal of **2-Carboxyoctahydroindole, (2S,3aS,7aS)-** (CAS No: 80875-98-5), a compound commonly used in pharmaceutical development and as an unnatural amino acid derivative. Adherence to these procedures is critical to ensure personnel safety and environmental protection. This substance is categorized as a skin irritant, a serious eye irritant, and may cause respiratory irritation.^{[1][2][3]}

Hazard Identification and Safety Data

A thorough understanding of the hazards associated with **2-Carboxyoctahydroindole, (2S,3aS,7aS)-** is the foundation of safe handling and disposal.

Hazard Classification	GHS Hazard Code	Description
Skin Irritation	H315	Causes skin irritation. ^{[1][3]}
Serious Eye Irritation	H319	Causes serious eye irritation. ^{[1][3]}
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation. ^{[1][3]}

Step-by-Step Disposal Procedure

The primary and mandated method for the disposal of **2-Carboxyoctahydroindole, (2S,3aS,7aS)-** is through a licensed and approved chemical waste disposal service. On-site chemical treatment or neutralization is not recommended.

1. Personal Protective Equipment (PPE) and Preparation:

- Eye Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)[\[3\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after handling.[\[3\]](#)
- Respiratory Protection: In case of insufficient ventilation or potential for dust formation, use a NIOSH-approved respirator.[\[2\]](#)
- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[\[2\]](#)[\[3\]](#)
- Work Area: Ensure the disposal preparation area is well-ventilated.

2. Waste Segregation and Collection:

- Solid Waste:
 - Carefully sweep or scoop up any solid **2-Carboxyoctahydroindole, (2S,3aS,7aS)-**. Avoid actions that generate dust.[\[2\]](#)
 - Place the solid waste into a clearly labeled, sealable, and chemically compatible waste container.
- Contaminated Materials:
 - Any materials used for cleaning spills (e.g., absorbent pads, paper towels), used weighing papers, and contaminated gloves should be collected in the same designated waste container.
- Empty Containers:

- Do not rinse or reuse empty containers.^[4] Seal the empty, unrinsed container and dispose of it as chemical waste along with the substance.

3. Labeling and Storage:

- Labeling: The waste container must be clearly and accurately labeled with the following information:
 - "Waste: **2-Carboxyoctahydroindole, (2S,3aS,7aS)-**"
 - CAS Number: 80875-98-5
 - Hazard symbols (irritant)
 - Date of accumulation start
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated chemical waste storage area, away from incompatible materials. Keep the container tightly closed.^[2]

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a certified chemical waste disposal contractor to arrange for pickup and proper disposal.
- Provide the waste manifest with all necessary information about the chemical.
- Disposal must be conducted in accordance with all local, regional, national, and international regulations.^{[2][4][5]}

Emergency Procedures for Spills

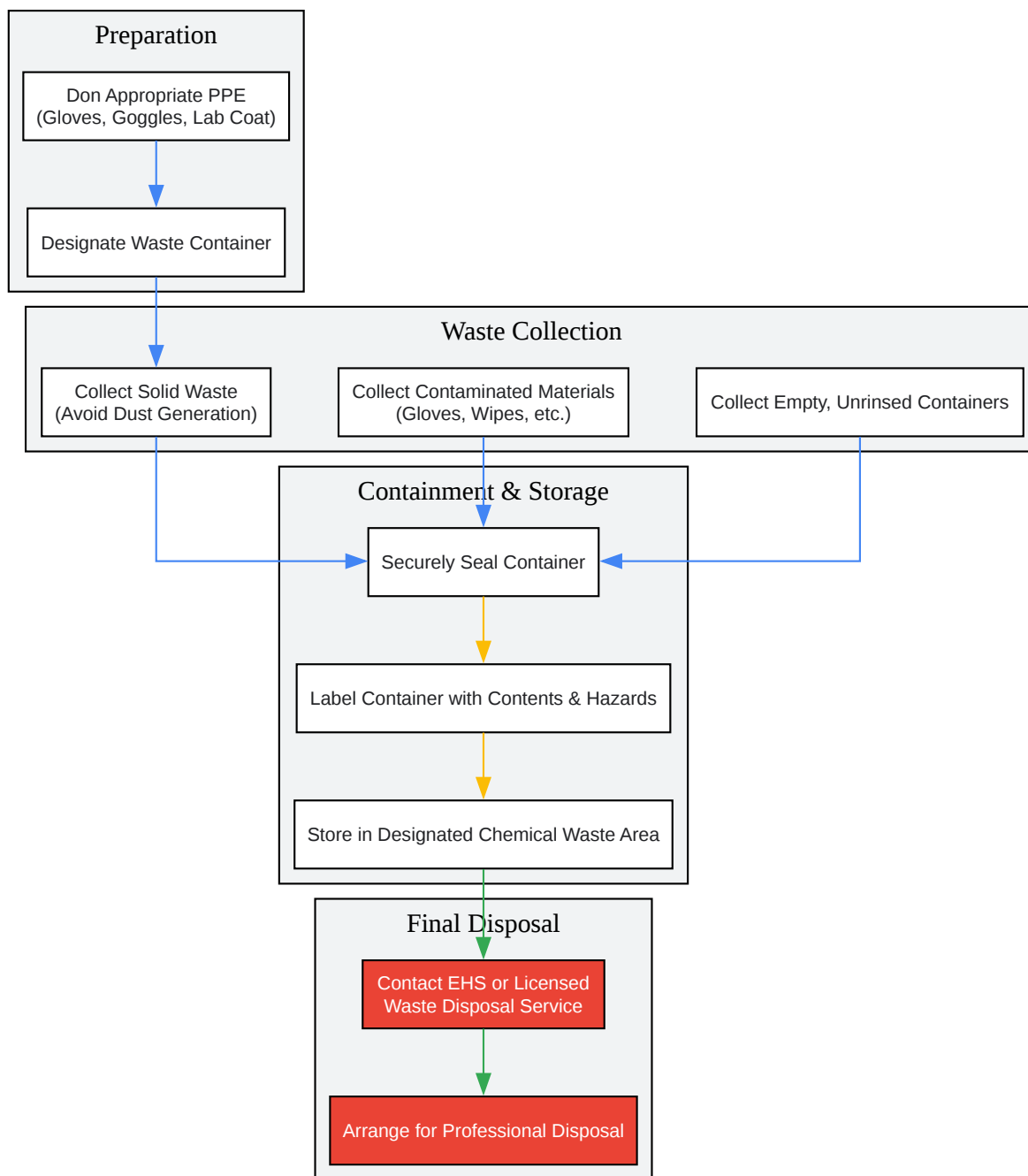
In the event of a spill, follow these procedures immediately:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Increase ventilation to the area.

- Contain: Prevent the spill from spreading or entering drains.[\[3\]](#)
- Personal Protection: Wear the appropriate PPE as described above.
- Clean-up:
 - For solid spills, gently sweep up the material to avoid creating dust and place it in the designated waste container.[\[2\]](#)
 - Clean the spill area with a suitable solvent (consult your institution's EHS for guidance) and collect all cleaning materials in the waste container.
- Decontaminate: Thoroughly wash the area after the spill has been cleaned.
- Report: Report the spill to your supervisor and EHS department.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **2-Carboxyoctahydroindole, (2S,3aS,7aS)-**.



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